

Proper Disposal of UNC8900 (UZIN NC 890 Hydropatch)

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Compound of Interest

Compound Name: UNC8900

Cat. No.: B12382066

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This document provides essential safety and logistical information for the proper disposal of **UNC8900**, correctly identified as UZIN NC 890 Hydropatch. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in accordance with safety protocols. UZIN NC 890 Hydropatch is a Portland cement-based, polymer-modified compound used for repairing concrete substrates.^{[1][2][3]} While primarily used in construction, its presence in laboratory or research settings for specialized applications necessitates strict adherence to disposal procedures to mitigate potential health risks.

Hazard Profile and Safety Precautions

UZIN NC 890 Hydropatch is classified as a hazardous substance. The primary hazardous components are Portland cement and crystalline silica (quartz).^[4] Exposure can cause skin and eye irritation, and inhalation of dust may lead to respiratory irritation.^[4] Prolonged or repeated inhalation of crystalline silica is a known cause of silicosis, a severe lung disease, and has been classified as a human carcinogen.^[4]

Key safety precautions to be taken during handling and disposal include:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side shields or goggles, alkali-resistant gloves, and respiratory protection (a NIOSH-approved dust mask) to prevent inhalation of dust.^[4]

- **Ventilation:** Handle the material in a well-ventilated area to minimize dust accumulation.
- **Avoid Dust Generation:** Use methods that minimize dust generation when handling the dry powder or hardened material.

Step-by-Step Disposal Procedures

The proper disposal of UZIN NC 890 Hydropatch depends on whether the product is in its unused (powder) form or has been mixed and hardened.

Disposal of Unused or Expired Powder:

- **Do Not Dispose of in Trash or Drains:** Unused UZIN NC 890 Hydropatch powder should not be disposed of in the regular trash or washed down the drain. As it is a cementitious product, it will harden upon contact with water and can cause blockages.
- **Solidification:** Small quantities of the powder can be mixed with water in a designated, properly labeled container to solidify. Allow the mixture to harden completely.
- **Hazardous Waste Disposal:** The solidified material should be treated as hazardous waste due to its irritant and potential carcinogenic properties. It must be collected by a certified hazardous waste disposal service.
- **Labeling and Storage:** The container with the solidified material must be clearly labeled as "Hazardous Waste: UZIN NC 890 Hydropatch (contains Portland cement and crystalline silica)" and stored in a designated hazardous waste accumulation area until pickup.

Disposal of Hardened/Cured Material:

- **Recycling as Construction Debris:** Hardened UZIN NC 890 Hydropatch is essentially a form of concrete. Whenever possible, it should be recycled along with other concrete and masonry debris.^{[5][6]} Many construction and demolition waste facilities accept concrete for crushing and reuse as aggregate in new construction projects.^{[5][6][7]}
- **Landfill Disposal:** If recycling is not an option, fully cured and hardened UZIN NC 890 Hydropatch can be disposed of in a landfill that accepts construction and demolition debris. It is important to confirm with the local landfill authority if they accept this type of material.

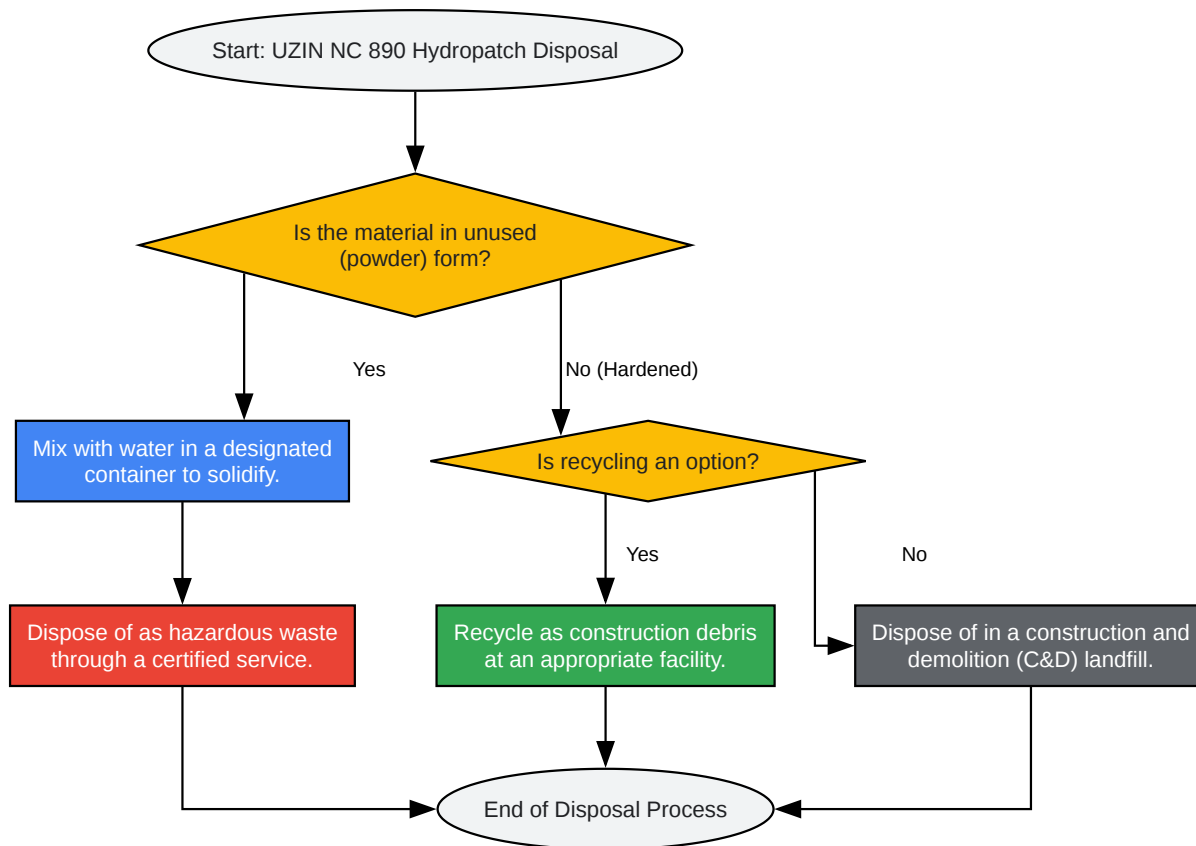
- **Container Disposal:** Empty bags or containers that held UZIN NC 890 Hydropatch should be handled with care to avoid dust inhalation. Empty bags should be disposed of as hazardous waste.

Quantitative Data Summary

Parameter	Value/Instruction	Source
Hazardous Components	Portland Cement, Crystalline Silica (Quartz)	[4]
Primary Health Hazards	Skin Irritation, Serious Eye Damage, Respiratory Irritation, Carcinogenicity (inhalation)	[4]
Personal Protective Equipment	Safety glasses/goggles, alkali-resistant gloves, NIOSH-approved dust respirator	[4]
Disposal of Unused Powder	Solidify with water and dispose of as hazardous waste.	Inferred from product properties and general hazardous waste guidelines.
Disposal of Hardened Material	Recycle as construction debris or dispose of in a C&D landfill.	[5][6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of UZIN NC 890 Hydropatch.



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Caption: Decision workflow for the disposal of UZIN NC 890 Hydropatch.

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